

Personal protective equipment for handling 2-Butene

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Compound of Interest

Compound Name: 2-Butene

Cat. No.: B3417486

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Essential Safety and Handling Guide for 2-Butene

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Butene**. Adherence to these procedures is essential for ensuring a safe laboratory environment.

2-Butene is an extremely flammable liquefied gas that poses several health and safety risks.^[1]^[2] It can cause skin and eye irritation, and may cause respiratory irritation.^[1] As a gas, it can displace oxygen and cause rapid suffocation.^[1]^[3] Contact with the liquefied gas can cause frostbite.^[1]^[4]

Personal Protective Equipment (PPE)

When handling **2-Butene**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.^[5]^[6]
- Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits.^[5]

- Emergency eye wash fountains and safety showers should be readily accessible in the immediate vicinity of any potential exposure.[1]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Oxygen detectors should be used in areas where asphyxiating gases may be released.[1]

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations
Eye and Face Protection	Chemical safety goggles or safety glasses.[1][6] A face shield may be necessary where splashing is a risk.[6]
Hand Protection	Chemically resistant, impervious gloves.[1][6]
Body Protection	Protective, flame-retardant clothing.[6] An apron or coveralls may be required.[7]
Respiratory Protection	For emergencies or in areas with inadequate ventilation, a self-contained breathing apparatus (SCBA) is necessary.[6][8]

Operational and Disposal Plans

Safe Handling Procedures:

- Read and understand all safety precautions before handling **2-Butene**. [1]
- Keep the container tightly closed when not in use.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][6]
- Use only non-sparking tools.[1][5][6]
- Ground and bond containers and receiving equipment to prevent static electricity.[1][4]
- Avoid breathing the gas.[1][5]

- Avoid contact with skin and eyes.[1]
- Cylinders should be securely chained and protected from physical damage.[1]

Storage:

- Store in a dry, cool, and well-ventilated area.[1]
- Protect from sunlight and do not expose to temperatures exceeding 50°C (122°F).[1]
- Keep away from incompatible materials such as strong oxidizers.[9]

Disposal:

- Dispose of **2-Butene** and its container in accordance with all applicable local, state, and federal regulations.[4][6][10]
- Do not attempt to dispose of residual gas yourself. Contact the supplier for proper disposal procedures.[11]
- Leaking gas fires should not be extinguished unless the leak can be stopped safely.[6][9]

Quantitative Data

Property	Value
Flammability Limits in Air	1.8 - 9.7% by volume[2][9]
ACGIH TLV-TWA	250 ppm[5][6]
Autoignition Temperature	384 °C (723 °F)[12]
Boiling Point	1 to 4 °C (34 to 39 °F)
Vapor Density	1.9 (Air = 1)

Emergency Procedures

In Case of a Spill or Leak:

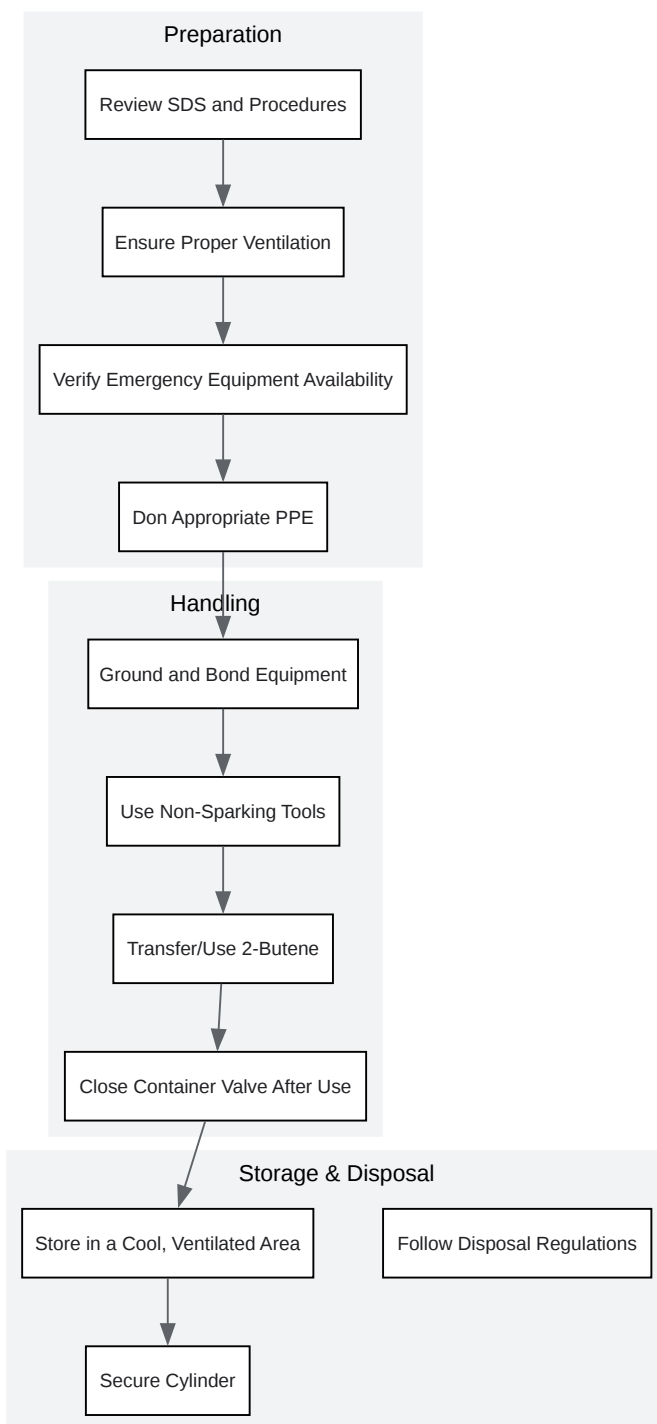
- Evacuate: Immediately evacuate the area.[9] Isolate the spill or leak area for at least 100 meters (330 feet) in all directions.[9] For a large spill, consider an initial downwind evacuation of at least 800 meters (1/2 mile).[9]
- Eliminate Ignition Sources: Remove all sources of ignition, such as sparks or flames.[6][9]
- Ventilate: Ensure the area is well-ventilated.[6]
- Stop the Leak: If it can be done safely, stop the flow of gas.
- Containment: Use water spray to reduce vapors, but do not allow water to contact the liquid.[4]

First Aid Measures:

- Inhalation: Move the person to fresh air.[1][3] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[4] Seek immediate medical attention.[1]
- Skin Contact (Liquefied Gas): For frostbite, thaw the affected area with lukewarm water.[1][4] Do not rub the affected area.[1] Seek immediate medical attention.[4]
- Eye Contact (Liquefied Gas): Immediately flush eyes with plenty of water for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
- Ingestion: Ingestion is not a likely route of exposure for a gas.[1]

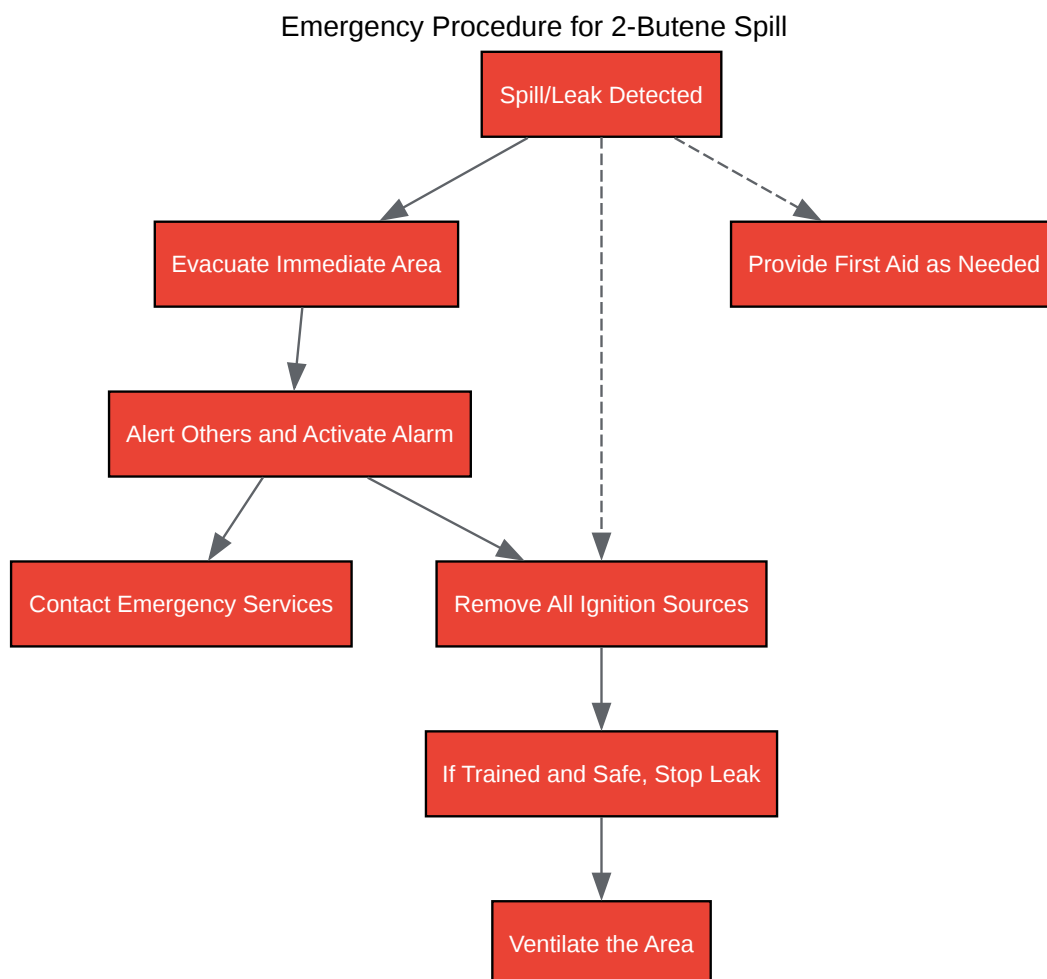
Visual Workflows

Safe Handling Workflow for 2-Butene



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Caption: A workflow diagram illustrating the key steps for the safe handling of **2-Butene**.



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Caption: A step-by-step guide for responding to a **2-Butene** spill or leak.

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